

Technical Support Center: Stability of Fluticasone Furoate in DMSO Stock Solutions

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Compound of Interest		
Compound Name:	Fluticasone Furoate	
Cat. No.:	B1673492	Get Quote

For researchers, scientists, and drug development professionals utilizing **Fluticasone Furoate**, ensuring the stability and integrity of stock solutions is paramount for reproducible and accurate experimental results. This guide provides detailed information on the stability of **Fluticasone Furoate** in Dimethyl Sulfoxide (DMSO), troubleshooting advice for common issues, and standardized protocols for stability assessment.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Fluticasone Furoate stock solutions?

A1: **Fluticasone Furoate** is poorly soluble in aqueous solutions.[1] Therefore, organic solvents are necessary for initial dissolution. DMSO is a commonly used solvent for preparing high-concentration stock solutions, with a solubility of approximately 15 mg/mL.[2]

Q2: What are the recommended storage conditions and shelf-life for **Fluticasone Furoate** in DMSO?

A2: For long-term storage, **Fluticasone Furoate** stock solutions in DMSO should be stored at -20°C.[1][3] Under these conditions, the solution is reported to be stable for at least four years. [1][2] For shorter periods, storage at -80°C is also a common practice for preserving compound integrity.

Q3: Can I store my Fluticasone Furoate DMSO stock solution at room temperature or 4°C?







A3: It is not recommended to store **Fluticasone Furoate** DMSO stock solutions at room temperature or 4°C for extended periods. While one study on general compound stability in DMSO at room temperature showed that 92% of compounds were observable after 3 months, this is not specific to **Fluticasone Furoate** and degradation can occur.[4] For **Fluticasone Furoate**, it is advisable to minimize time at room temperature. One study indicated stability for up to 8 hours at room temperature in low-binding tubes.[5]

Q4: How many times can I freeze-thaw my Fluticasone Furoate DMSO stock solution?

A4: To avoid degradation and ensure consistency, it is crucial to minimize freeze-thaw cycles. It is best practice to aliquot the stock solution into smaller, single-use volumes after preparation.

[3] Some evidence suggests that **Fluticasone Furoate** is stable for at least three freeze-thaw cycles.[5]

Q5: My **Fluticasone Furoate** precipitated out of solution when I diluted my DMSO stock in aqueous media. What should I do?

A5: This is a common issue when diluting a DMSO stock of a hydrophobic compound into an aqueous buffer or cell culture medium. To avoid precipitation, it is recommended to add the DMSO stock solution to the aqueous medium slowly while vortexing or mixing.[3] Additionally, ensure the final concentration of DMSO in the aqueous solution is low (typically \leq 0.5%) to maintain solubility and minimize solvent-induced cytotoxicity in cell-based assays. Preparing an intermediate dilution in a co-solvent system or directly in the medium can also help.

Q6: Is **Fluticasone Furoate** sensitive to light?

A6: Yes, **Fluticasone Furoate** is susceptible to photodegradation.[6] Exposure to light can lead to the formation of several degradation products. Therefore, it is essential to protect stock solutions and experimental setups from light by using amber vials or covering containers with aluminum foil.

Troubleshooting Guide

Troubleshooting & Optimization

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Problem	Possible Cause	Recommended Solution
Inconsistent or lower-than- expected potency in bioassays.	Degradation of Fluticasone Furoate in the stock solution due to improper storage (e.g., prolonged storage at room temperature, multiple freeze- thaw cycles).	Prepare fresh stock solutions from solid compound. Always store aliquoted stock solutions at -20°C or -80°C and minimize freeze-thaw cycles. Perform a stability check of your stock solution using HPLC.
Precipitation observed in the DMSO stock solution upon thawing.	The concentration of Fluticasone Furoate may be too high for the storage temperature, or water may have been introduced into the DMSO, reducing solubility.	Gently warm the solution in a 37°C water bath and vortex thoroughly to redissolve the compound.[3] If precipitation persists, consider preparing a new stock solution at a slightly lower concentration. Ensure anhydrous DMSO is used and containers are tightly sealed to prevent moisture absorption.
Appearance of unknown peaks in HPLC/LC-MS analysis of the stock solution.	This indicates degradation of Fluticasone Furoate.	Review storage conditions and handling procedures. The primary degradation pathways can be hydrolysis or photodegradation.[1][6] Ensure solutions are protected from light and stored at the recommended temperature. A forced degradation study can help identify the nature of the degradation products.
Variability between different aliquots of the same stock solution.	This could be due to improper mixing before aliquoting, or solvent evaporation from some of the vials.	Ensure the stock solution is homogenous by vortexing thoroughly before aliquoting. Use high-quality, tightly sealing



vials to prevent solvent evaporation during storage.

Stability Data

The following table summarizes the available stability data for **Fluticasone Furoate** in DMSO.

Storage Temperature	Duration	Stability	Source
-20°C	≥ 4 years	Stable	[1][2]
Room Temperature	8 hours	Stable (in low-binding tubes)	[5]
Freeze-Thaw Cycles	3 cycles	Stable	[5]

Note: Comprehensive quantitative data on the stability of **Fluticasone Furoate** in DMSO at various temperatures (Room Temperature, 4°C, -80°C) over extended time points is limited in publicly available literature. The data presented is based on manufacturer recommendations and specific studies.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Fluticasone Furoate Stock Solution in DMSO

Materials:

- Fluticasone Furoate (MW: 538.58 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), HPLC grade
- · Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer



Calibrated pipettes

Procedure:

- Weigh out 5.39 mg of **Fluticasone Furoate** powder using a calibrated analytical balance.
- Transfer the powder to a sterile amber vial.
- Add 1.0 mL of anhydrous DMSO to the vial.
- Vortex the solution vigorously for 1-2 minutes until the Fluticasone Furoate is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[3]
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to prevent repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.

Protocol 2: Stability Assessment of Fluticasone Furoate in DMSO by HPLC-UV

This protocol outlines a method to assess the stability of a **Fluticasone Furoate** DMSO stock solution over time at different storage temperatures.

- 1. Sample Preparation and Storage:
- Prepare a 1 mg/mL stock solution of Fluticasone Furoate in DMSO as described in Protocol
 1.
- Aliquot the stock solution into multiple amber vials for each storage condition to be tested (e.g., Room Temperature, 4°C, -20°C, -80°C).
- At designated time points (e.g., 0, 1, 2, 4, 8, 12 weeks), retrieve one vial from each storage condition.
- 2. HPLC Analysis:
- Instrumentation: A standard HPLC system with a UV detector.

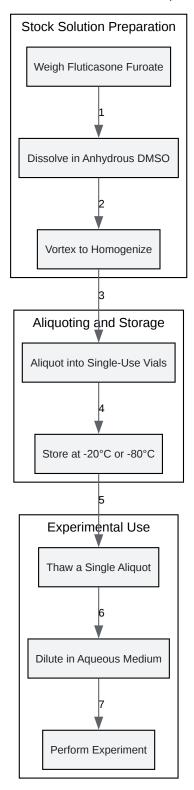


- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v). The exact ratio may need optimization.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 242 nm.[2]
- Injection Volume: 10 μL.
- Procedure:
 - Prepare a standard curve of Fluticasone Furoate in the mobile phase at known concentrations.
 - Dilute an aliquot of the stored sample with the mobile phase to a concentration within the range of the standard curve.
 - Inject the diluted sample onto the HPLC system.
 - Record the peak area of the Fluticasone Furoate peak.
- 3. Data Analysis:
- Calculate the concentration of Fluticasone Furoate in the stored sample using the standard curve.
- Compare the concentration at each time point to the initial concentration (time 0) to determine the percentage of degradation.
- % Degradation = [(Initial Concentration Concentration at Time X) / Initial Concentration] *
 100

Visualizations



Experimental Workflow for Stock Solution Preparation and Storage

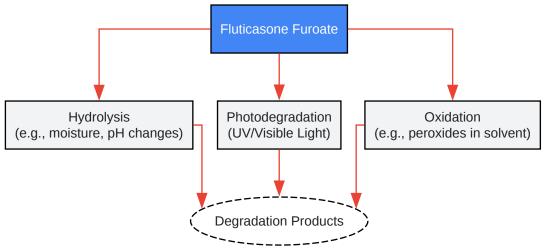


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Caption: Workflow for preparing and storing **Fluticasone Furoate** stock solutions.



Potential Degradation Pathways of Fluticasone Furoate



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Caption: Factors contributing to the degradation of **Fluticasone Furoate**.

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